

# 2-Amino-3,5-dimethyl-4-nitrophenol CAS number and structure

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## Compound of Interest

Compound Name: 2-Amino-3,5-dimethyl-4-nitrophenol

Cat. No.: B2444689

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## Technical Guide: Aminonitrophenol Derivatives

A Note on the Target Compound: **2-Amino-3,5-dimethyl-4-nitrophenol**

Initial searches for the specific compound "**2-Amino-3,5-dimethyl-4-nitrophenol**" have yielded limited publicly available technical data. A single CAS number, 1797986-04-9, has been associated with this name by a chemical supplier, but comprehensive experimental data, peer-reviewed research, or detailed protocols are not readily accessible. The CAS number 1797986-18-5, which is numerically close, corresponds to an impurity related to the pharmaceutical Aripiprazole and is structurally distinct.

Given the request for an in-depth technical guide for a research and drug development audience, and the scarcity of information on the originally specified molecule, this document will focus on the well-characterized and structurally related compound, 2-Amino-4-nitrophenol. This compound has extensive documentation and serves as a valuable case study for the properties, synthesis, and applications of aminonitrophenols.

## In-Depth Technical Guide: 2-Amino-4-nitrophenol

This guide provides a comprehensive overview of 2-Amino-4-nitrophenol, tailored for researchers, scientists, and professionals in drug development.

## Core Compound Identification

- Compound Name: 2-Amino-4-nitrophenol
- CAS Number: 99-57-0[1][2]
- Molecular Formula: C<sub>6</sub>H<sub>6</sub>N<sub>2</sub>O<sub>3</sub>[3]
- Molecular Weight: 154.12 g/mol [3]
- Synonyms: 2-Hydroxy-5-nitroaniline, 4-Nitro-2-aminophenol, p-Nitro-o-aminophenol[2]

#### Chemical Structure:

The structure of 2-Amino-4-nitrophenol consists of a phenol ring substituted with an amino group (-NH<sub>2</sub>) at position 2 and a nitro group (-NO<sub>2</sub>) at position 4.

## Quantitative Data Summary

The following table summarizes key quantitative properties of 2-Amino-4-nitrophenol.

Property	Value	Source
Physical State	Dark yellow to brown solid/powder	[3]
Melting Point	140-143 °C	[1][3]
Solubility in Water	Slightly soluble	[3]
Solubility in Organic Solvents	Soluble in methanol and ethanol	[3]
IUPAC Name	2-amino-4-nitrophenol	[2]
InChI Key	VLZVIIYRNMWPSN-UHFFFAOYSA-N	[1]
SMILES	C1=CC(=C(C=C1--INVALID-LINK--[O-])N)O	[2]

## Experimental Protocols: Synthesis

The primary method for synthesizing 2-Amino-4-nitrophenol is through the partial reduction of 2,4-dinitrophenol. Several protocols exist, with variations in the reducing agents and reaction conditions.

#### Protocol 1: Reduction with Sodium Sulfide

This is a classic and widely cited method for the preparation of 2-amino-4-nitrophenol.

- Reactants:
  - 2,4-Dinitrophenol
  - Sodium sulfide (fused, 60%)
  - Ammonium chloride
  - Concentrated aqueous ammonia
  - Water
  - Glacial acetic acid
- Procedure:
  - A suspension of 2,4-dinitrophenol in water is prepared in a three-necked flask equipped with a stirrer, reflux condenser, and thermometer.
  - Ammonium chloride and concentrated aqueous ammonia are added, and the mixture is heated to approximately 85°C.
  - After heating, the mixture is allowed to cool. At 70°C, portions of sodium sulfide are added at intervals, maintaining the temperature in the range of 80-85°C.
  - Following the complete addition of sodium sulfide, the reaction mixture is heated at 85°C for an additional 15 minutes.
  - The hot mixture is filtered to remove insoluble byproducts.

- The filtrate is cooled to induce crystallization of the product.
- The crude product is collected by filtration and redissolved in boiling water.
- The solution is acidified with glacial acetic acid, which precipitates the purified 2-amino-4-nitrophenol.
- The purified product is collected by filtration, washed, and dried.<sup>[4]</sup>

#### Protocol 2: Catalytic Reduction with Hydrazine Hydrate

This method utilizes a catalyst for the reduction of 2,4-dinitrophenol with hydrazine hydrate.

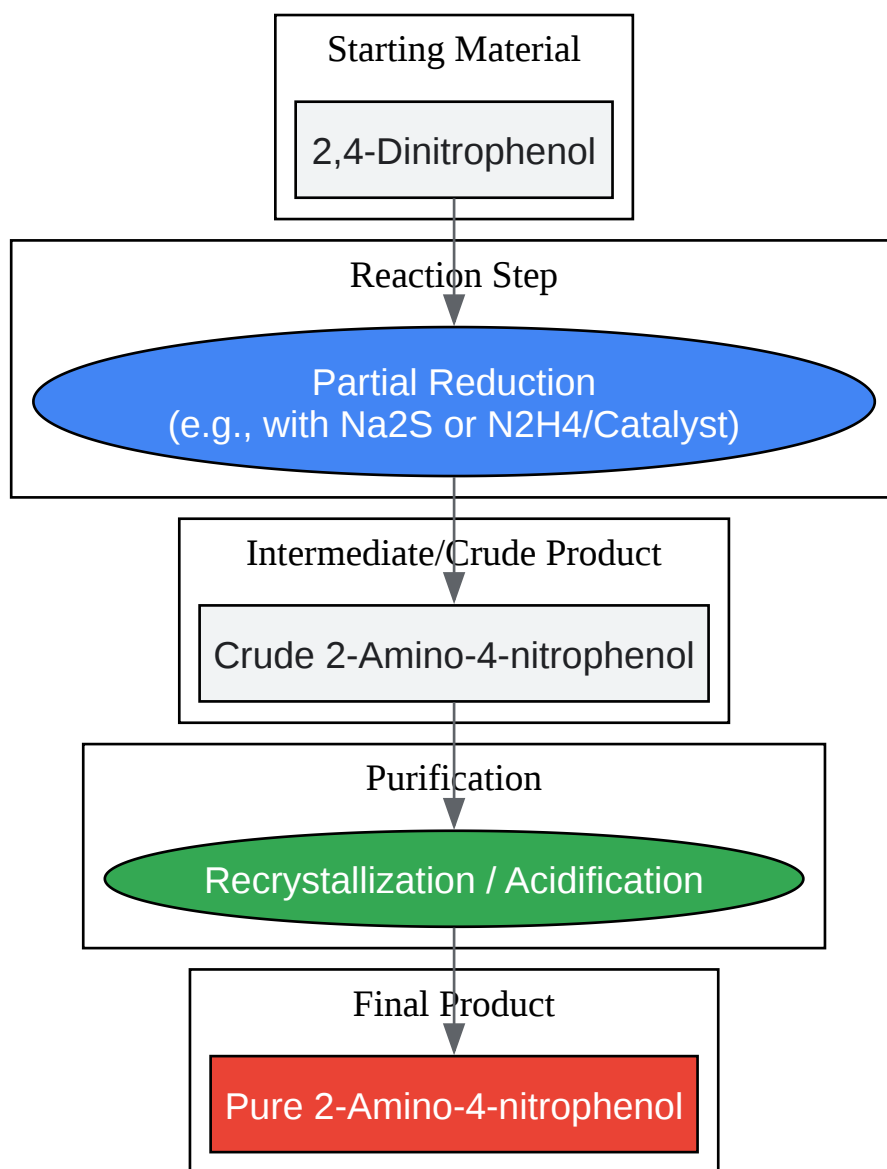
- Reactants:
  - 2,4-Dinitrophenol (obtained from the hydrolysis of 2,4-dinitrochlorobenzene)
  - Hydrazine hydrate
  - Catalyst: A combination of Ferric (III) chloride hexahydrate ( $\text{FeCl}_3 \cdot 6\text{H}_2\text{O}$ ) and activated carbon.
  - Solvent (e.g., ethanol)
- Procedure:
  - 2,4-dinitrophenol is dissolved in a suitable solvent, such as ethanol, in a reaction vessel.
  - The catalyst, consisting of ferric chloride hexahydrate and activated carbon, is added to the mixture.
  - The mixture is heated to reflux (approximately 70-80°C).
  - Hydrazine hydrate is added dropwise to the refluxing mixture over a period of 1-2 hours.
  - The reaction is monitored by a suitable technique (e.g., TLC or HPLC) until the starting material is consumed.
  - Upon completion, the reaction mixture is cooled and filtered to remove the catalyst.

- The solvent is removed from the filtrate by evaporation.
- The residue is treated with water, and the pH is adjusted to 4.5-4.8 to precipitate the product.
- The product is isolated by filtration and dried.[5]

## Visualized Workflows and Pathways

### Synthesis Workflow: Partial Reduction of 2,4-Dinitrophenol

The following diagram illustrates the general workflow for the synthesis of 2-Amino-4-nitrophenol from 2,4-Dinitrophenol.

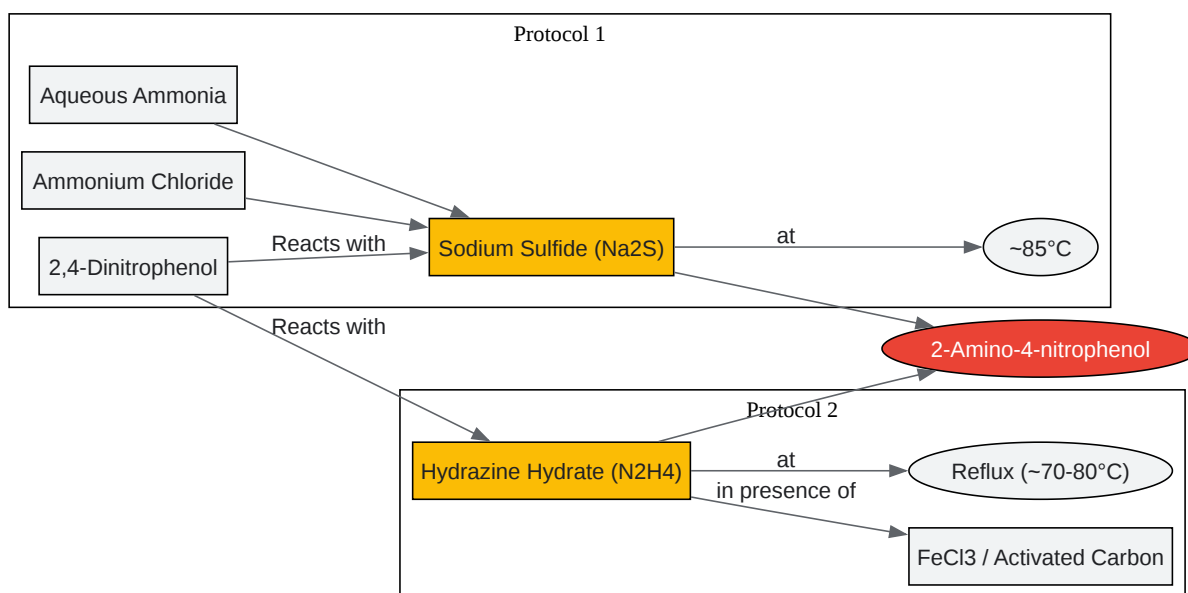


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Caption: General synthesis workflow for 2-Amino-4-nitrophenol.

Logical Relationship: Synthesis Reactants and Conditions

This diagram shows the relationship between the starting material, key reagents, and reaction conditions for the two described synthesis protocols.



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Caption: Reactant relationships in key synthesis routes.

## Applications and Relevance in Drug Development

2-Amino-4-nitrophenol is a versatile chemical intermediate with several applications relevant to researchers and drug development professionals.

- **Pharmaceutical Intermediate:** It serves as a building block in the synthesis of more complex molecules. Its functional groups—hydroxyl, amino, and nitro—can be selectively modified to create a variety of derivatives for screening in drug discovery programs.[3]
- **Biochemical Research:** The compound can be used as a substrate for various enzymes or as a fluorescent probe for studying biomolecules.[3]

- **Fungicidal Properties:** Research has been conducted on the fungicidal effects of 2-Amino-4-nitrophenol and its derivatives. Studies have shown that modifying the amino group can enhance its activity against specific phytopathogenic fungi, suggesting potential applications in the development of new antifungal agents.[6]
- **Analytical Chemistry:** It is also utilized as a reagent in analytical chemistry applications.[7]
- **Hair Dyes:** While not a direct drug development application, its use in hair dyes has led to extensive toxicological and safety assessments, providing a body of data that can be valuable for understanding the compound's biological interactions.[8][9]

The study of compounds like 2-Amino-4-nitrophenol is crucial for developing new therapeutic agents and understanding the structure-activity relationships of substituted aromatic compounds.

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